

An In-depth Technical Guide to 2,2-Dimethylcyclopropan-1-amine Hydrochloride

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Compound of Interest

Compound Name:	2,2-Dimethylcyclopropan-1-amine hydrochloride
CAS No.:	674367-28-3
Cat. No.:	B1391718

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This guide provides a comprehensive technical overview of **2,2-Dimethylcyclopropan-1-amine hydrochloride**, a valuable building block in modern medicinal chemistry. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's core chemical and physical properties, spectroscopic signature, synthesis, and safety considerations. The unique conformational constraints imposed by the cyclopropane ring make this and related scaffolds of significant interest in the design of novel therapeutics.[1][2]

Chemical Identity and Core Properties

2,2-Dimethylcyclopropan-1-amine hydrochloride is the salt form of the parent amine, 2,2-dimethylcyclopropan-1-amine.[3] The hydrochloride salt form generally enhances stability and water solubility, making it more amenable for handling and use in various chemical reactions.

Below is a diagram illustrating the chemical structure of the compound.

Caption: Structure of **2,2-Dimethylcyclopropan-1-amine Hydrochloride**.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source
IUPAC Name	2,2-dimethylcyclopropan-1-amine;hydrochloride	PubChem[3]
CAS Number	674367-28-3	ECHA[3]
Molecular Formula	C ₅ H ₁₂ ClN	PubChem[3]
Molecular Weight	121.61 g/mol	PubChem[3]
Physical Form	Solid	Sigma-Aldrich
Melting Point	294-296 °C (for the related 2,2-Dimethylpropan-1-amine HCl)	Sigma-Aldrich
Solubility	Expected to have good solubility in water.	N/A

Note: Experimental data for some physical properties like melting and boiling points are not widely published for this specific compound. Data for structurally similar compounds is provided for reference where available.

Spectroscopic Characterization

Spectroscopic analysis is fundamental to confirming the identity and purity of a chemical compound. The key features expected in ¹H NMR, ¹³C NMR, and IR spectroscopy for **2,2-Dimethylcyclopropan-1-amine hydrochloride** are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The strained three-membered ring and the gem-dimethyl groups provide a unique and readily identifiable NMR fingerprint.

- ¹H NMR: The spectrum will exhibit distinct signals for the two methyl groups, the two diastereotopic protons on the C3 carbon of the ring, and the proton on the C1 carbon attached to the amine. The ammonium protons (NH₃⁺) may appear as a broad singlet. The cyclopropyl protons often appear at unusually high field (low ppm) due to the ring current effect.

- ^{13}C NMR: The spectrum will show signals for the two equivalent methyl carbons, the quaternary C2 carbon, the CH_2 carbon (C3), and the CH carbon (C1). The chemical shifts are influenced by the ring strain. For example, in the related 2,2-dimethyl-1-methylenecyclopropane, the quaternary carbon appears around 28 ppm, the CH_2 at 24 ppm, and the CH at 30 ppm.

While specific, experimentally verified spectra for this exact hydrochloride salt are not readily available in public databases, the predicted patterns are based on foundational principles and data from analogous structures.^{[4][5]}

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present. Key expected absorptions include:

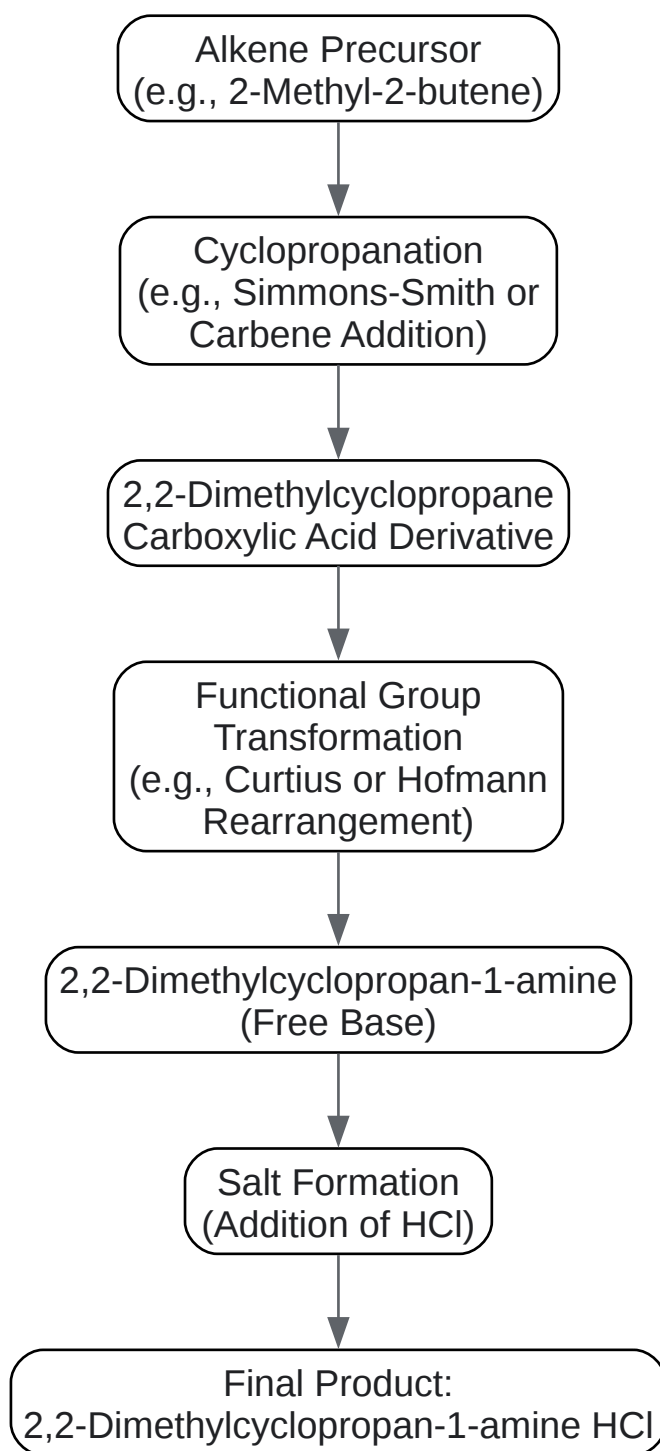
- N-H stretching: A broad and strong band in the region of $3200\text{-}2800\text{ cm}^{-1}$ is characteristic of the ammonium salt (R-NH_3^+).
- C-H stretching: Absorptions just below 3000 cm^{-1} for the methyl and cyclopropyl C-H bonds.
- N-H bending: A medium to strong band around $1600\text{-}1500\text{ cm}^{-1}$.

Synthesis and Reactivity

Synthetic Approach

The synthesis of 2,2-dimethylcyclopropylamines often starts from a corresponding carboxylic acid or a related precursor. A common strategy involves the cyclopropanation of an appropriately substituted alkene.^[6] For instance, 2,2-dimethylcyclopropane carboxylic acid can be synthesized and then converted to the amine.

A generalized synthetic workflow is depicted below:



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Caption: Generalized workflow for the synthesis of the target compound.

One established method for creating the core cyclopropane ring is the reaction of an alkene with a carbene or carbenoid, such as that generated in the Simmons-Smith reaction.[1]

Subsequent conversion of a functional group (like a carboxylic acid via its acyl azide in the Curtius rearrangement) yields the primary amine, which is then treated with hydrochloric acid to form the stable salt.

Chemical Reactivity and Applications

The primary amine group is a versatile functional handle for a wide range of chemical transformations, including amidation, alkylation, and reductive amination. This reactivity makes **2,2-Dimethylcyclopropan-1-amine hydrochloride** a valuable building block in drug discovery.

The cyclopropane ring itself is a bioisostere for various groups, including phenyl rings and gem-dimethyl motifs. Its rigid structure can lock a molecule into a specific conformation, which can be advantageous for optimizing binding to a biological target and improving metabolic stability. [2] Cyclopropane-containing compounds have been investigated for a multitude of therapeutic applications, including as enzyme inhibitors and antimicrobial agents.[1][2]

Safety and Handling

As with any chemical reagent, proper safety protocols must be followed. **2,2-Dimethylcyclopropan-1-amine hydrochloride** is classified as an irritant.

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning

Source: PubChem[3]

Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[7]
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[7] Store at room temperature.[8]
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water for at least 15 minutes. If inhaled, move to fresh air. Seek medical attention if irritation persists.[7]

Conclusion

2,2-Dimethylcyclopropan-1-amine hydrochloride is a specialized chemical intermediate with significant potential in the field of medicinal chemistry. Its unique three-dimensional structure, conferred by the gem-dimethyl substituted cyclopropane ring, offers drug designers a powerful tool for creating conformationally constrained molecules with potentially enhanced pharmacological profiles. Understanding its chemical properties, spectroscopic signatures, and handling requirements is essential for its effective and safe utilization in the research and development of novel therapeutics.

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